

Application of 1-Methyladenosine-d3 in quantitative bioanalytical methods.

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Compound of Interest

Compound Name: 1-Methyladenosine-d3

Cat. No.: B12423798

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

1-Methyladenosine (m1A) is a post-transcriptional RNA modification that has garnered significant interest as a potential biomarker for various pathological conditions, including cancer. Accurate and precise quantification of m1A in biological matrices is crucial for its clinical validation and utility. Stable isotope-labeled internal standards are essential for reliable quantification by mass spectrometry, correcting for variability in sample preparation and matrix effects. **1-Methyladenosine-d3** (m1A-d3) serves as an ideal internal standard for the quantification of endogenous 1-methyladenosine by liquid chromatography-tandem mass spectrometry (LC-MS/MS). Its physicochemical properties are nearly identical to the unlabeled analyte, ensuring co-elution and similar ionization efficiency, while its mass difference allows for distinct detection.

These application notes provide detailed protocols for the quantification of 1-methyladenosine in human urine and plasma using **1-Methyladenosine-d3** as an internal standard. The described methods are based on hydrophilic interaction liquid chromatography (HILIC) and

ultra-performance liquid chromatography (UPLC) coupled with tandem mass spectrometry (MS/MS), offering high sensitivity and specificity.

Quantitative Data Summary

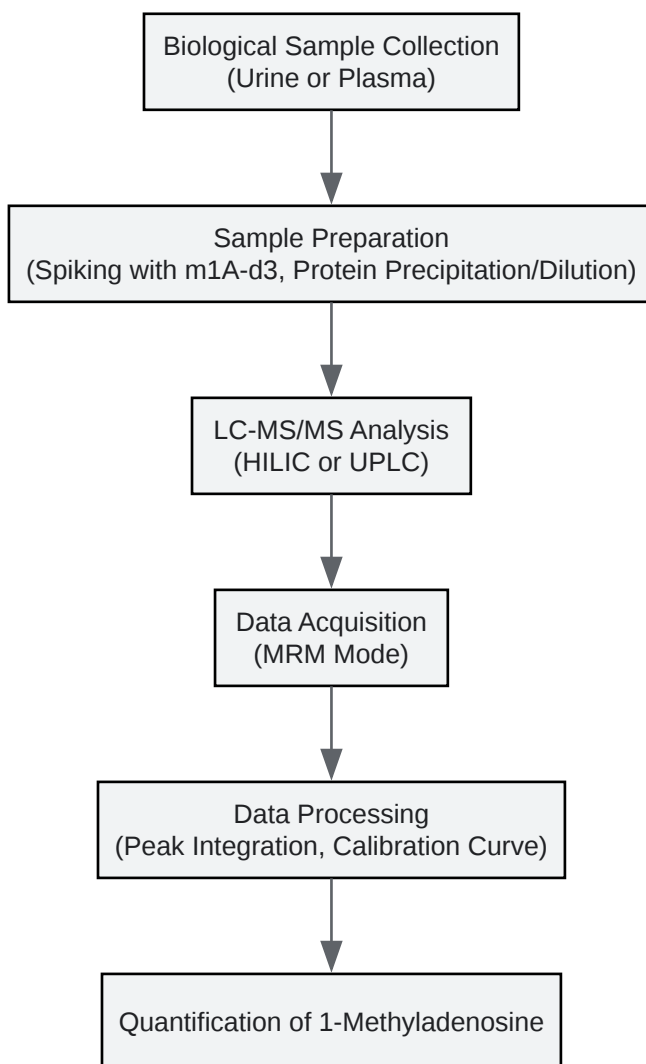
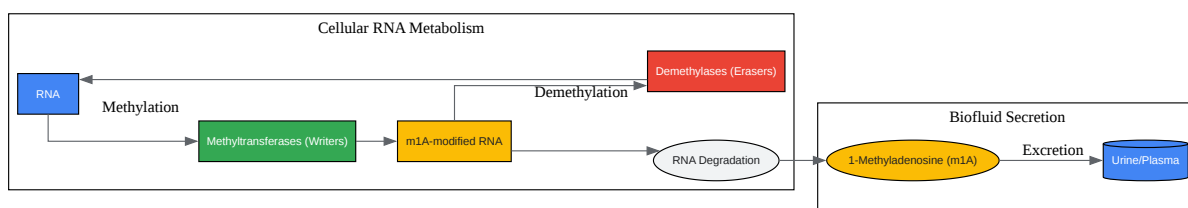
The following table summarizes the key quantitative parameters for the determination of 1-methyladenosine using **1-Methyladenosine-d3** as an internal standard. These values are compiled from validated bioanalytical methods and demonstrate the robustness and sensitivity of the approach.

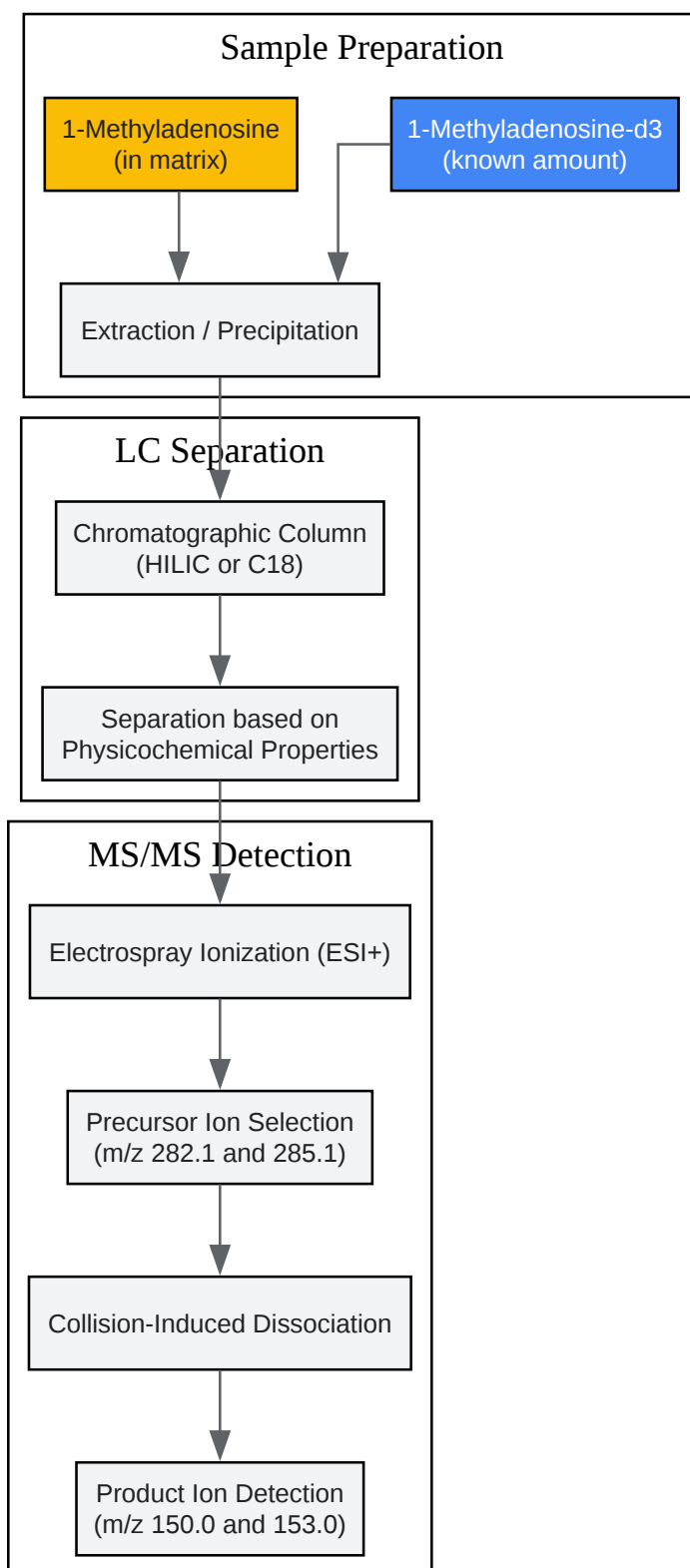
Parameter	Human Urine (HILIC-MS/MS)	Human Serum (UPLC-MS/MS)
Linearity Range	0.5 - 200 ng/mL	2.24 - 9.74 nM
Correlation Coefficient (r^2)	>0.995	Not explicitly stated, but implied with calibration curve use
Lower Limit of Quantification (LLOQ)	0.5 ng/mL	2.24 nM
Precision (RSD%)	< 15%	Not explicitly stated, but method validated
Accuracy (%)	85 - 115%	Not explicitly stated, but method validated
Matrix Effect (%)	< 15%	Not explicitly stated, but method validated

Signaling Pathways and Clinical Relevance

1-Methyladenosine is a product of RNA degradation and its levels in biofluids can reflect alterations in RNA metabolism associated with disease states. Elevated levels of urinary and serum 1-methyladenosine have been observed in patients with various cancers, including breast, colorectal, and gastric cancer, making it a promising non-invasive biomarker for early detection and therapeutic monitoring.^{[1][2]} The generation of 1-methyladenosine is part of the broader epitranscriptomic landscape, which involves a series of enzymes that "write," "erase,"

and "read" RNA modifications, thereby regulating gene expression at the post-transcriptional level.





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References

- 1. GraphViz Examples and Tutorial [graphs.grevian.org]
- 2. Simultaneous Determination of Methylated Nucleosides by HILIC-MS/MS Revealed Their Alterations in Urine from Breast Cancer Patients - PubMed [pubmed.ncbi.nlm.nih.gov]
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